

Prudent Disposal of 3-Ethoxycyclohexene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Ethoxycyclohexene

Cat. No.: B15376129

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential logistical and safety information for the disposal of **3-Ethoxycyclohexene**, emphasizing cautious handling in the absence of comprehensive hazard data.

Due to the limited availability of a specific Safety Data Sheet (SDS) for **3-Ethoxycyclohexene** (CAS Number: 51122-94-2), it is imperative to handle this compound as a potentially hazardous substance. The following procedures are based on general best practices for the disposal of laboratory chemicals with unknown or incomplete hazard profiles.

Chemical and Physical Properties

A summary of known physical and chemical properties for **3-Ethoxycyclohexene** is provided below. This information is crucial for safe handling and for waste management contractors.

Property	Value
Molecular Formula	C ₈ H ₁₄ O
Molecular Weight	126.20 g/mol
CAS Number	51122-94-2
Physical State	Presumed to be a liquid
Solubility	Data not available
Flash Point	Data not available
Boiling Point	Data not available

Disposal Protocol

The proper disposal of **3-Ethoxycyclohexene** must be conducted in accordance with all applicable federal, state, and local regulations. The following is a step-by-step guide for its disposal as a laboratory chemical with an incomplete hazard profile.

Step 1: Personal Protective Equipment (PPE)

Before handling **3-Ethoxycyclohexene**, all personnel must wear appropriate PPE to minimize exposure risk. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Body Protection: A laboratory coat.

Step 2: Waste Segregation and Collection

- Do not mix **3-Ethoxycyclohexene** with other waste streams unless compatibility is certain.
- Collect waste **3-Ethoxycyclohexene** in a dedicated, properly labeled, and sealed container.

- The container must be made of a material compatible with the chemical. A high-density polyethylene (HDPE) or glass container is generally suitable for organic liquids.
- The label should clearly state "Hazardous Waste," "**3-Ethoxycyclohexene**," and the approximate quantity.

Step 3: Storage of Chemical Waste

- Store the waste container in a designated hazardous waste accumulation area.
- This area should be well-ventilated, secure, and away from sources of ignition.
- Ensure the container is tightly closed to prevent the release of vapors.

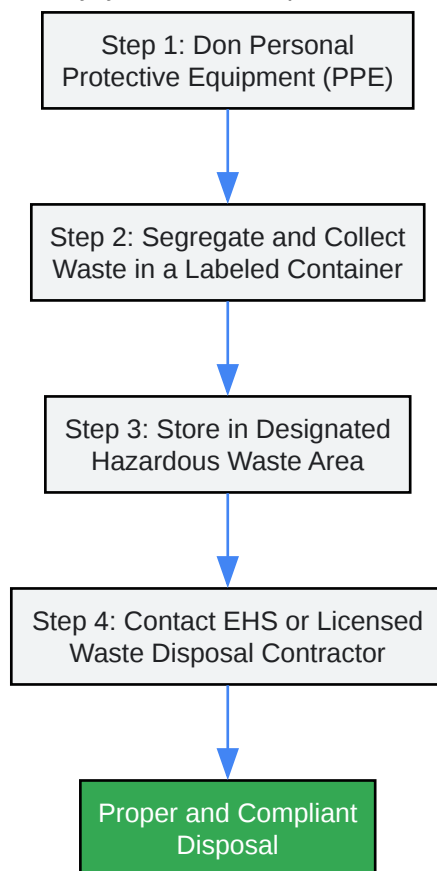
Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide the contractor with all available information about the chemical, including the information from the table above.
- Do not attempt to dispose of **3-Ethoxycyclohexene** down the drain or in regular trash.

Experimental Workflow for Disposal

The logical flow for the proper disposal of **3-Ethoxycyclohexene** is illustrated in the diagram below. This workflow ensures that all necessary safety and regulatory steps are followed.

3-Ethoxycyclohexene Disposal Workflow



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3-Ethoxycyclohexene Disposal Workflow

Disclaimer: This information is provided as a general guide. Always consult with your institution's EHS department and refer to all applicable regulations before handling and disposing of any chemical waste. The absence of complete hazard data for **3-Ethoxycyclohexene** necessitates a cautious approach, treating it as a substance with the potential for unknown hazards.

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